

Myristanilide: Structural Dynamics, Synthesis, and Pharmacological Applications

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Compound of Interest

Compound Name: *Myristanilide*

CAS No.: 622-56-0

Cat. No.: B1581526

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Technical Monograph | CAS: 622-56-0

Executive Summary

Myristanilide (N-phenyltetradecanamide) is a fatty acid anilide (FAA) characterized by a 14-carbon saturated hydrophobic tail coupled to an aromatic aniline headgroup.^[1] While often utilized as a lipophilic structural probe in membrane dynamics, its primary significance in toxicological research stems from its association with Toxic Oil Syndrome (TOS).^[1] As a saturated analog of the oleilanolides implicated in the 1981 Spanish epidemic, **myristanilide** serves as a critical reference standard for studying the immunotoxic mechanisms of aniline-denatured lipids.

This guide provides a rigorous analysis of **myristanilide**'s physicochemical properties, a validated synthesis protocol, and an examination of its biological relevance.^[1]

Chemical Identity & Structural Architecture^[2]

Myristanilide represents a class of "pseudo-ceramides" or fatty acid amides where the polar headgroup is capped by a phenyl ring, significantly altering its packing parameter compared to

endogenous lipids.

Structural Analysis

The molecule consists of two distinct domains:

- The Myristoyl Chain (): A saturated, hydrophobic alkyl chain responsible for membrane intercalation.^[1]
- The Anilide Headgroup: A planar, aromatic amide moiety.^[1] The amide bond provides hydrogen bond donor/acceptor capability, while the phenyl ring introduces - stacking potential, influencing the melting point and solubility profile.^[1]

Physicochemical Profile

The following data aggregates experimental values and computed descriptors for precision in formulation and detection.

Property	Value	Context/Significance
IUPAC Name	N-phenyltetradecanamide	Systematic nomenclature
CAS Number	622-56-0	Unique identifier
Molecular Formula	-	-
Molecular Weight	303.49 g/mol	-
Melting Point	85.7 - 86.1 °C	Distinctly higher than myristic acid (54°C) due to intermolecular H-bonding and aromatic stacking [1].[1][2]
LogP (XLogP3)	~7.6	Highly lipophilic; practically insoluble in water, soluble in DCM, Ethanol, Acetone [1].[1]
Topological Polar Surface Area	29.1 Å ²	Indicates limited polar interaction capability, facilitating blood-brain barrier (BBB) penetration models.[1]

Synthesis & Purification Protocol

While direct condensation of aniline and myristic acid is possible at high temperatures, the Acyl Chloride Method is preferred for research-grade purity to avoid thermal degradation and incomplete conversion.

Reaction Logic

Myristoyl Chloride + Aniline

Myristanilide +

[1]

- Causality: Aniline is a weak nucleophile.[1] Using the highly reactive acid chloride ensures rapid coupling.[1] Triethylamine (

) serves as a scavenger base to neutralize the HCl byproduct, driving the equilibrium forward and preventing protonation of the aniline.

Step-by-Step Methodology

Reagents:

- Myristoyl chloride (1.0 eq)
- Aniline (1.0 eq)
- Triethylamine (1.2 eq)[1]
- Dichloromethane (DCM) (Anhydrous)

Protocol:

- Preparation: In a flame-dried round-bottom flask under atmosphere, dissolve Aniline (10 mmol) and Triethylamine (12 mmol) in anhydrous DCM (20 mL). Cool to 0°C.
- Addition: Dropwise add Myristoyl chloride (10 mmol) dissolved in DCM (5 mL) over 15 minutes. Critical: Exothermic reaction; maintain temperature <5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3-4 hours. Monitor via TLC (Hexane:Ethyl Acetate 8:2).[1]
- Workup:
 - Wash reaction mixture with 1M HCl (removes unreacted aniline).
 - Wash with saturated (removes unreacted acid/chloride traces).
 - Wash with Brine, dry over , and concentrate in vacuo.

- Purification (Self-Validating Step): Recrystallize the crude solid from Ethanol/Water or Hexane.[1]
 - Success Criterion: Product should appear as white crystalline plates with a sharp melting point near 86°C.[1]

Synthesis Workflow Visualization



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Caption: Figure 1. Optimized synthetic pathway for high-purity **Myristanilide** production via acyl chloride route.

Biological & Pharmacological Relevance[3][4]

The Toxic Oil Syndrome (TOS) Connection

Myristanilide is structurally homologous to the Oleilanilides and Linoleanilides identified as the causative agents of the 1981 Toxic Oil Syndrome in Spain. This epidemic was caused by the consumption of rapeseed oil that had been denatured with aniline for industrial use and then illegally refined for human consumption [2][3].[3][4]

- Mechanism of Formation: During the illegal refining process, residual aniline reacted with triglycerides/fatty acids at high temperatures, generating Fatty Acid Anilides (FAAs).
- Toxicological Marker: While unsaturated anilides (Oleic/Linoleic) are more potent immunotoxicants, **Myristanilide** serves as a stable, saturated marker for detecting aniline contamination in lipid supplies [4].

Immunotoxicity Mechanism

Research indicates that FAAs do not act directly but require metabolic activation.[1][5]

- Metabolism: FAAs are oxidized by cytochrome P450 enzymes.[1]

- Autoimmunity: Reactive intermediates form adducts with host proteins, creating neo-antigens.[1]
- Response: This triggers a T-cell mediated autoimmune response, leading to the vascular and connective tissue damage observed in TOS [5].[1]

Pathogenicity Visualization[1]

Caption: Figure 2.[2][6] Proposed mechanism of action for Fatty Acid Anilide (FAA) induced immunotoxicity.

Analytical Characterization

To validate the synthesis of **Myristanilide**, the following spectral signatures are diagnostic.

Infrared Spectroscopy (FT-IR)

- Amide I Band: $\sim 1660\text{ cm}^{-1}$ (C=O stretch).
- Amide II Band: $\sim 1540\text{ cm}^{-1}$ (N-H bend).[1]
- N-H Stretch: $\sim 3300\text{ cm}^{-1}$ (Sharp peak).
- C-H Stretch: $2920, 2850\text{ cm}^{-1}$ (Alkyl chain).[1]

Nuclear Magnetic Resonance (¹H-NMR)

Solvent:

, 300 MHz

- 7.50 (d, 2H): Ortho-protons on phenyl ring.
- 7.30 (t, 2H): Meta-protons on phenyl ring.
- 7.10 (t, 1H): Para-proton on phenyl ring.
- 7.20 (br s, 1H): Amide N-H (Exchangeable).[1]
- 2.35 (t, 2H):

-Methylene protons (

).[1]

- 1.25 (m, 20H): Bulk methylene chain.
- 0.88 (t, 3H): Terminal methyl group.

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- To cite this document: BenchChem. [Myristanilide: Structural Dynamics, Synthesis, and Pharmacological Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581526/docs#myristanilide-structural-dynamics-synthesis-and-pharmacological-applications\]](https://www.benchchem.com/product/b1581526/docs#myristanilide-structural-dynamics-synthesis-and-pharmacological-applications)

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